

chemical properties of 1-(5-methoxy-1H-indol-3-yl)ethanone

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Compound of Interest

Compound Name: 1-(5-methoxy-1H-indol-3-yl)ethanone

Cat. No.: B1357605

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Nomenclature, Structure, and Physicochemical Properties

1-(5-methoxy-1H-indol-3-yl)ethanone is a bicyclic aromatic compound featuring a benzene ring fused to a pyrrole ring, which is characteristic of the indole scaffold. The molecule is substituted with a methoxy group at the 5-position of the benzene ring and an acetyl group at the 3-position of the pyrrole ring.

Systematic IUPAC Name: **1-(5-methoxy-1H-indol-3-yl)ethanone**^[1] Common Names: 3-Acetyl-5-methoxyindole^[2] CAS Number: 51843-22-2^{[2][3][4]} Molecular Formula: C₁₁H₁₁NO₂^{[1][2]}

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References

- 1. 1-(5-methoxy-1H-indol-3-yl)ethan-1-one | C₁₁H₁₁NO₂ | CID 19842339 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. scbt.com [scbt.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. 1-(5-METHOXY-1H-INDOL-3-YL)ETHANONE | 51843-22-2 [chemicalbook.com]
- To cite this document: BenchChem. [chemical properties of 1-(5-methoxy-1H-indol-3-yl)ethanone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1357605#chemical-properties-of-1-5-methoxy-1h-indol-3-yl-ethanone\]](https://www.benchchem.com/product/b1357605#chemical-properties-of-1-5-methoxy-1h-indol-3-yl-ethanone)

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